

Crystal Structure of tert-Butylamine Hydrobromide Perovskites: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *tert-Butylamine hydrobromide*

CAS No.: 60469-70-7

Cat. No.: B1228398

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Organic-inorganic hybrid perovskites have emerged as a class of materials with remarkable optoelectronic properties, finding applications in solar cells, LEDs, and photodetectors. Within this family, two-dimensional (2D) Ruddlesden-Popper perovskites, formed by introducing bulky organic cations, offer enhanced environmental stability compared to their 3D counterparts. This technical guide focuses on the crystal structure of perovskites incorporating butylamine hydrobromide, with a particular emphasis on providing a detailed crystallographic and synthetic overview.

Due to a lack of specific crystallographic data for tert-butylamine lead bromide perovskites in the published literature, this guide will utilize the closely related and well-characterized n-butylamine lead bromide perovskite, $(C_4H_9NH_3)_2PbBr_4$, as a representative model. The structural principles and synthetic methodologies are largely transferable and provide a strong foundation for understanding this class of materials.

Crystal Structure

The crystal structure of $(n\text{-C}_4\text{H}_9\text{NH}_3)_2\text{PbBr}_4$ is a layered perovskite. It consists of inorganic layers of corner-sharing PbBr_6 octahedra separated by bilayers of organic n-butylammonium cations. This structure is characterized by an orthorhombic crystal system at room temperature.

Crystallographic Data

The following table summarizes the key crystallographic parameters for $(n\text{-C}_4\text{H}_9\text{NH}_3)_2\text{PbBr}_4$ determined by single-crystal X-ray diffraction at room temperature (298 K).

Parameter	Value	Reference
Chemical Formula	$(\text{C}_4\text{H}_9\text{NH}_3)_2\text{PbBr}_4$	[1]
Crystal System	Orthorhombic	[1]
Space Group	Pbca	[1]
Lattice Parameter a	8.3343 (± 0.0003) Å	[1]
Lattice Parameter b	8.2225 (± 0.0004) Å	[1]
Lattice Parameter c	27.6171 (± 0.0015) Å	[1]
Cell Angles (α , β , γ)	90°, 90°, 90°	[1]
Unit Cell Volume	1892.8(1) Å ³	
Z (Formula units/cell)	4	

Experimental Protocols

Synthesis of $(n\text{-C}_4\text{H}_9\text{NH}_3)_2\text{PbBr}_4$ Single Crystals

This protocol describes a solution-based method for the growth of high-quality single crystals of $(n\text{-C}_4\text{H}_9\text{NH}_3)_2\text{PbBr}_4$.

Materials:

- Lead(II) bromide (PbBr_2), 99.999%

- n-Butylamine ($\text{C}_4\text{H}_9\text{NH}_2$), 99.5%
- Hydrobromic acid (HBr), 48 wt. % in water
- Ethanol, absolute
- Diethyl ether

Procedure:

- Preparation of n-butylammonium bromide ($(\text{C}_4\text{H}_9\text{NH}_3)\text{Br}$):
 1. Slowly add n-butylamine to a stirred solution of hydrobromic acid in an ice bath. The molar ratio should be approximately 1:1.2 (amine:acid).
 2. Continue stirring for 2 hours.
 3. Remove the solvent using a rotary evaporator.
 4. Wash the resulting white precipitate with diethyl ether.
 5. Recrystallize the product from ethanol.
 6. Dry the purified $(\text{C}_4\text{H}_9\text{NH}_3)\text{Br}$ salt in a vacuum oven at 60 °C for 24 hours.
- Synthesis of $(\text{n-C}_4\text{H}_9\text{NH}_3)_2\text{PbBr}_4$ Single Crystals:
 1. Dissolve PbBr_2 and the synthesized $(\text{C}_4\text{H}_9\text{NH}_3)\text{Br}$ in a 1:2 molar ratio in a concentrated aqueous solution of HBr.
 2. Heat the solution to approximately 100 °C with constant stirring until all solids are completely dissolved.
 3. Slowly cool the solution to room temperature at a rate of 1-5 °C per hour.
 4. Plate-like, colorless single crystals will precipitate from the solution.
 5. Isolate the crystals by suction filtration.

6. Wash the crystals with a small amount of cold ethanol.

7. Dry the crystals under vacuum for 12 hours.

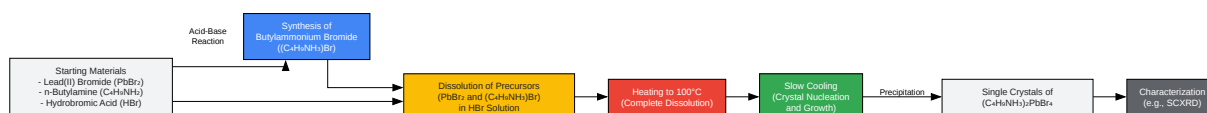
Characterization

Single-Crystal X-ray Diffraction (SCXRD):

The crystal structure of the grown crystals is determined using a single-crystal X-ray diffractometer. A suitable crystal is mounted on a goniometer head. Data is typically collected at room temperature using Mo K α radiation ($\lambda = 0.71073 \text{ \AA}$). The collected diffraction data is then used to solve and refine the crystal structure, yielding the lattice parameters, space group, and atomic positions.

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of 2D butylamine lead bromide perovskites.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for (n-C₄H₉NH₃)₂PbBr₄ single crystals.

Structure-Property Relationship

The layered structure of butylamine lead bromide perovskites, induced by the bulky butylammonium cation, leads to quantum confinement effects. This results in a larger bandgap and higher exciton binding energy compared to 3D lead bromide perovskites. The organic layers also provide a hydrophobic barrier, which significantly enhances the material's resistance to moisture, a critical factor for the long-term stability of perovskite-based devices.

The steric hindrance provided by the tert-butyl group, although making crystallization potentially more challenging, is also explored as a strategy to passivate perovskite surfaces and improve the stability of 3D perovskite solar cells.[2][3]

Conclusion

This technical guide has provided a comprehensive overview of the crystal structure and synthesis of butylamine lead bromide perovskites, using the n-butylammonium analogue as a detailed example. The provided crystallographic data, experimental protocols, and synthesis workflow offer a valuable resource for researchers and scientists working in the fields of materials science, optoelectronics, and drug development where perovskite materials are of interest. The principles outlined here can be extended to the investigation of related 2D hybrid perovskite systems, including those with the tert-butylammonium cation, to explore new materials with tailored properties for advanced applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. materials database \[materials.hybrid3.duke.edu\]](https://materials.hybrid3.duke.edu)
- [2. Surface Termination on Unstable Methylammonium-based Perovskite Using a Steric Barrier for Improved Perovskite Solar Cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [3. researchgate.net \[researchgate.net\]](https://researchgate.net)
- To cite this document: BenchChem. [Crystal Structure of tert-Butylamine Hydrobromide Perovskites: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1228398/docs#crystal-structure-of-tert-butylamine-hydrobromide-perovskites-a-technical-guide\]](https://www.benchchem.com/product/b1228398/docs#crystal-structure-of-tert-butylamine-hydrobromide-perovskites-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)